

Essential Safety and Logistical Information for Handling Sesamol

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Compound of Interest

Compound Name: Sesamol

Cat. No.: B190485

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides comprehensive, step-by-step procedures for the safe handling of **sesamol**, including personal protective equipment (PPE), operational plans, and disposal protocols, to foster a secure research environment.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is crucial to minimize exposure to **sesamol**. The following PPE is recommended based on available safety data sheets and best practices for handling similar chemical compounds.[\[1\]](#)[\[2\]](#)

Eye and Face Protection:

- Wear chemical safety goggles that provide a complete seal around the eyes.[\[1\]](#)
- In situations with a risk of splashing, a face shield should be worn in addition to goggles.[\[1\]](#)
[\[2\]](#)

Skin Protection:

- Gloves: Chemical-resistant gloves, such as nitrile or neoprene, are mandatory.[\[1\]](#)[\[2\]](#) Always inspect gloves for any signs of degradation or perforation before use and dispose of them properly after handling the compound.[\[2\]](#)[\[3\]](#)

- Lab Coat: A full-length laboratory coat should be worn and kept fastened to protect against incidental contact.[\[1\]](#)
- Coveralls: For procedures with a higher risk of contamination, consider wearing chemical-resistant coveralls.[\[1\]](#)

Respiratory Protection:

- In situations where aerosols or dust may be generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is recommended.[\[1\]](#)
- At a minimum, an N95 (US) or P1 (EU EN 143) dust mask should be used for handling the solid compound.[\[1\]](#)[\[3\]](#)

Quantitative Data for Sesamol

The following table summarizes key quantitative data for **sesamol**, primarily sourced from its Safety Data Sheet (SDS). Adherence to these parameters is critical for safe laboratory practices.

Property	Value	Reference
CAS Number	533-31-3	[4] [5]
Molecular Formula	C7H6O3	[4] [6]
Molecular Weight	138.12 g/mol	[4] [6]
Melting Point	62 - 65 °C	[3]
Boiling Point	113-116°C @ 2mm Hg	[3]
Oral TDLO (Rat)	874 mg/kg/2Y (continuous)	[5]
Subcutaneous TDLO (Rat)	0.3 mg/kg	[5]
Solubility in Ethanol, DMSO, DMF	~30 mg/mL	[7]
Solubility in PBS (pH 7.2)	~5 mg/mL	[7]

Operational Plan for Safe Handling and Storage

A systematic approach to the handling and storage of **sesamol** is essential to mitigate risks and ensure a safe working environment.^[1]

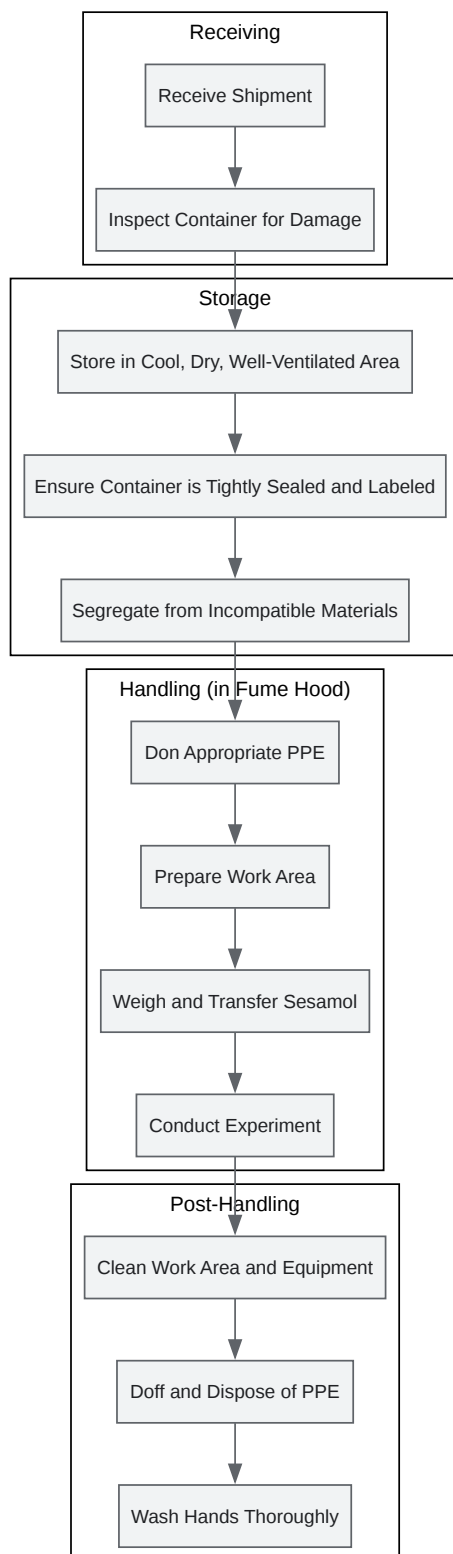
Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.^[1]
- Store **sesamol** in a tightly sealed, clearly labeled container.^{[1][3][8]}
- Keep the container in a cool, dry, and well-ventilated area.^{[1][3][8]}
- Store away from direct sunlight and incompatible materials such as strong oxidizing agents.^{[1][9]}

Handling and Use:

- All handling of **sesamol** should be conducted within a certified chemical fume hood to control potential inhalation exposure.^[1]
- Avoid direct contact with skin, eyes, and clothing.^{[1][8]}
- Prevent the generation of dust when working with the solid form. If necessary, use a wet method for transferring the material.^[1]
- After handling, thoroughly wash hands and any exposed skin with soap and water.^[1]

Operational Workflow for Handling Sesamol

[Click to download full resolution via product page](#)Caption: Operational Workflow for Handling **Sesamol**

Emergency Procedures for Accidental Exposure

In the event of accidental exposure to **sesamol**, immediate and appropriate first aid is crucial.

Eye Contact:

- Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[\[1\]](#)
- Seek immediate medical attention.[\[1\]](#)

Skin Contact:

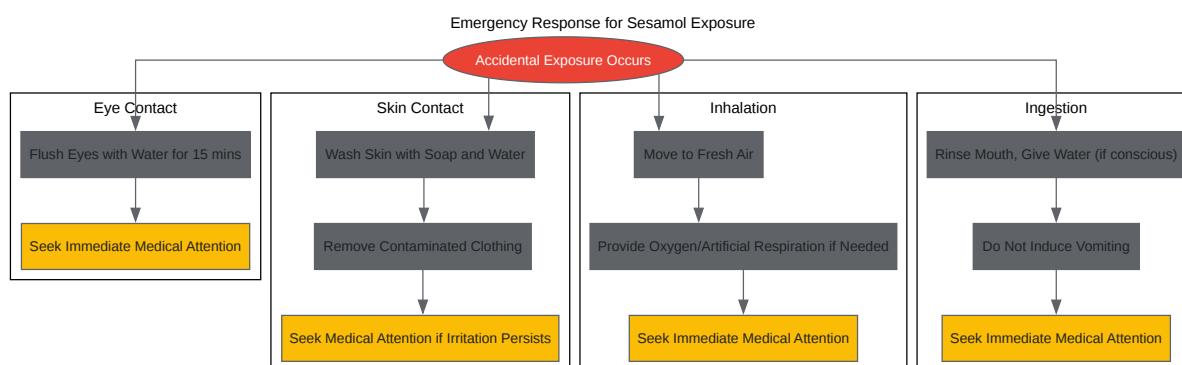
- Wash the affected area with soap and plenty of water.[\[3\]](#)
- Remove contaminated clothing.
- If irritation persists, seek medical attention.

Inhalation:

- Move the person to fresh air.[\[3\]](#)[\[4\]](#)
- If breathing is difficult, give oxygen.
- If not breathing, give artificial respiration.[\[3\]](#)
- Seek immediate medical attention.

Ingestion:

- Do not induce vomiting.[\[1\]](#)
- If the person is conscious, rinse their mouth with water and give them one to two glasses of water to drink.[\[1\]](#)
- Seek immediate medical attention.[\[1\]](#)



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Caption: Emergency Response for **Sesamol** Exposure

Disposal Plan

All **sesamol** waste, including contaminated materials and disposable PPE, must be treated as hazardous waste.[1]

Waste Segregation and Collection:

- Solid Waste: Collect solid **sesamol** waste, including contaminated items such as gloves, weighing papers, and pipette tips, in a designated, sealed, and clearly labeled hazardous waste container.[10]
- Liquid Waste: If **sesamol** is in a solvent, collect the solution in a separate, sealed, and clearly labeled hazardous waste container.[10] Do not mix **sesamol** waste with other waste streams unless compatibility is confirmed.[1]

- Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name "**Sesamol**," and any other components in the waste stream.[1]

Storage and Disposal:

- Store waste containers in a designated, well-ventilated, and cool secondary containment area.[1]
- Arrange for the disposal of the hazardous waste through a licensed and certified waste disposal contractor, in accordance with all local, state, and federal regulations.[1]
- Crucially, do not discard any **sesamol** waste down the sink.[1][10]

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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. Page loading... [guidechem.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. Sesamol | C₇H₆O₃ | CID 68289 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. echemi.com [echemi.com]
- 9. szabo-scandic.com [szabo-scandic.com]
- 10. benchchem.com [benchchem.com]
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